

# Enantioselective Synthesis of (R)-1-Indanol: Application Notes and Protocols

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## Compound of Interest

Compound Name: 1-Indanol

Cat. No.: B7721596

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(R)-**1-Indanol** is a valuable chiral building block in the synthesis of numerous pharmaceuticals and fine chemicals. Its stereospecific production is of significant interest to researchers in drug development and organic synthesis. This document provides detailed application notes and protocols for the enantioselective synthesis of (R)-**1-Indanol** via asymmetric reduction of 1-indanone, focusing on both chemical and biocatalytic methodologies.

## Introduction

The asymmetric synthesis of chiral alcohols is a cornerstone of modern organic chemistry. (R)-**1-Indanol**, in particular, serves as a key intermediate in the synthesis of various bioactive molecules. The primary route to enantiomerically pure (R)-**1-Indanol** involves the asymmetric reduction of the prochiral ketone, 1-indanone. This can be achieved through two main approaches: chiral metal- or organo-catalysis, and biocatalysis

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